

Chemerin-9 (149-157) (TFA) stability and storage conditions.

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Compound of Interest

Compound Name: Chemerin-9 (149-157) (TFA)

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Chemerin-9 (149-157) (TFA): Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **Chemerin-9 (149-157) (TFA)**, a potent agonist of the chemokine-like receptor 1 (CMKLR1).[1][2][3] Adherence to these guidelines is crucial for maintaining the peptide's biological activity and ensuring experimental reproducibility.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized Chemerin-9 (149-157) (TFA) upon receipt?

A: Upon receipt, the lyophilized peptide should be stored at -20°C in a desiccated environment. [1] Proper storage is critical to prevent degradation from moisture and temperature fluctuations. It is advisable to store the vial away from bright light.[4]

Q2: What is the long-term stability of the lyophilized peptide?

A: When stored correctly at -20°C, lyophilized Chemerin-9 is stable for an extended period. Some suppliers indicate stability for at least 36 months in lyophilized form.[1][3] For maximum stability, especially for long-term storage, temperatures below -15°C are recommended.[5][6]

Q3: How do I properly handle the lyophilized peptide before reconstitution?







A: To prevent condensation and moisture absorption, which can compromise peptide stability, allow the vial to warm to room temperature in a desiccator before opening.[5][6][7] Always wear gloves to avoid enzymatic or bacterial contamination.[7]

Q4: What is the recommended procedure for reconstituting Chemerin-9?

A: For reconstitution, use a sterile, appropriate solvent. While Chemerin-9 is soluble in water up to 1 mg/ml, the specific buffer should be chosen based on your experimental needs. Acidic peptides are best dissolved in basic buffers and vice versa.[5] If the peptide is difficult to dissolve, brief sonication may help.[5]

Q5: Can I store Chemerin-9 in solution? If so, for how long?

A: Storing peptides in solution is not recommended for long periods due to limited shelf-life.[5] [6] If necessary, prepare aliquots of the reconstituted peptide to avoid multiple freeze-thaw cycles and store them at -20°C or -80°C.[1][2][4] Solutions stored at -20°C should be used within a month, while those at -80°C can be stable for up to six months.[2]

Q6: What is the significance of the "TFA" in the product name?

A: TFA (trifluoroacetic acid) is a counterion commonly present from the peptide synthesis and purification process.[8] While generally not problematic, researchers should be aware that TFA can potentially influence cellular experiments at certain concentrations.[8]

Troubleshooting Guide

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Issue	Potential Cause	Recommended Solution
Reduced or no biological activity	Improper storage of lyophilized or reconstituted peptide.	Ensure storage at recommended temperatures and protection from moisture. Avoid repeated freeze-thaw cycles by preparing single-use aliquots.
Contamination of the peptide.	Always use sterile buffers for reconstitution and handle with gloves to prevent contamination.[7]	
Difficulty dissolving the peptide	The peptide has high hydrophobicity.	Use a small amount of an organic solvent like DMSO to initially dissolve the peptide, then slowly add your aqueous buffer.[7] Gentle warming or sonication can also aid dissolution.[7]
Incorrect pH of the solvent.	Acidic peptides dissolve better in basic buffers, and basic peptides in acidic buffers.[5]	
Inconsistent experimental results	Presence of TFA salts affecting the assay.	Be mindful of the potential effects of TFA on cellular experiments.[8] If high sensitivity is required, consider sourcing a peptide with a different counterion (e.g., acetate).
Peptide degradation over time in solution.	Always use freshly prepared solutions for experiments whenever possible. If storing solutions, adhere strictly to the recommended temperature and duration guidelines.	



Stability and Storage Conditions Summary

Form	Storage Temperature	Duration	Key Considerations
Lyophilized Powder	-20°C	Up to 36 months[1][3]	Keep desiccated and protected from light.[1] [4] Allow to warm to room temperature before opening.[5][7]
In Solution	-20°C	Up to 1 month[1][2][3]	Aliquot to avoid freeze-thaw cycles.[1]
In Solution	-80°C	Up to 6 months[2]	Recommended for longer-term storage of solutions. Aliquot to prevent degradation.

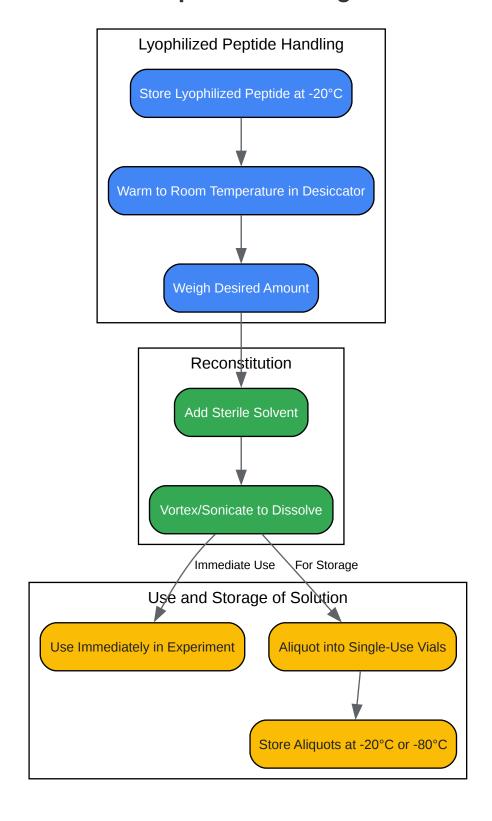
Experimental Protocols

Protocol 1: Reconstitution of Chemerin-9 (149-157) (TFA)

- Before opening, allow the vial of lyophilized Chemerin-9 to equilibrate to room temperature in a desiccator for at least 20-30 minutes.[5][7]
- Wearing clean gloves, briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Prepare your desired sterile solvent (e.g., sterile water, PBS).
- Carefully open the vial and add the calculated volume of solvent to achieve the desired stock concentration.
- Gently vortex or sonicate the vial to ensure the peptide is fully dissolved.
- For immediate use, proceed with your experiment. For storage, create single-use aliquots and store them at the appropriate temperature (-20°C or -80°C).



Protocol 2: General Peptide Handling Workflow



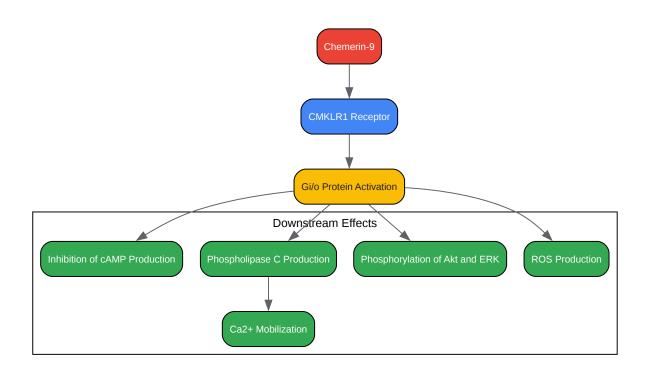
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Caption: Workflow for handling and reconstituting lyophilized peptides.

Chemerin-9 Signaling Pathway Overview

Chemerin-9 is the C-terminal nonapeptide of mature chemerin and acts as a potent agonist for the G protein-coupled receptor, CMKLR1.[8] The activation of CMKLR1 by Chemerin-9 initiates several downstream signaling cascades.



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Caption: Simplified signaling pathway of Chemerin-9 via the CMKLR1 receptor.

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